

# Astin J: A Technical Guide to its Discovery, Origin, and Mechanism of Action

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## Compound of Interest

Compound Name: *Astin J*

Cat. No.: *B1248768*

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## Abstract

Astins are a class of cyclic pentapeptides of significant interest due to their potent antitumor properties. Initially isolated from the medicinal plant *Aster tataricus*, their true origin has been traced to the endophytic fungus *Cyanoderma asteris*. Certain astin variants are products of a unique symbiotic biosynthesis between the fungus and its host plant. Their mechanism of action involves the induction of apoptosis through the caspase cascade, with recent studies highlighting the interaction of Astin C with the ST-ING protein, a key regulator of the innate immune system. This technical guide provides an in-depth overview of the discovery, biosynthesis, and mechanism of action of astins, complete with quantitative data, detailed experimental protocols, and pathway visualizations to aid researchers in the field of drug discovery and development.

## Discovery and Origin

Astins were first identified as natural products isolated from the roots of the plant *Aster tataricus*, a traditional Chinese medicine. For a considerable time, they were classified as phytochemicals. However, subsequent research revealed that astins are, in fact, mycotoxins produced by the endophytic fungus *Cyanoderma asteris*, which resides within the roots of *A. tataricus*. This discovery was pivotal, as it shifted the focus of biosynthesis studies from the plant to the fungus.

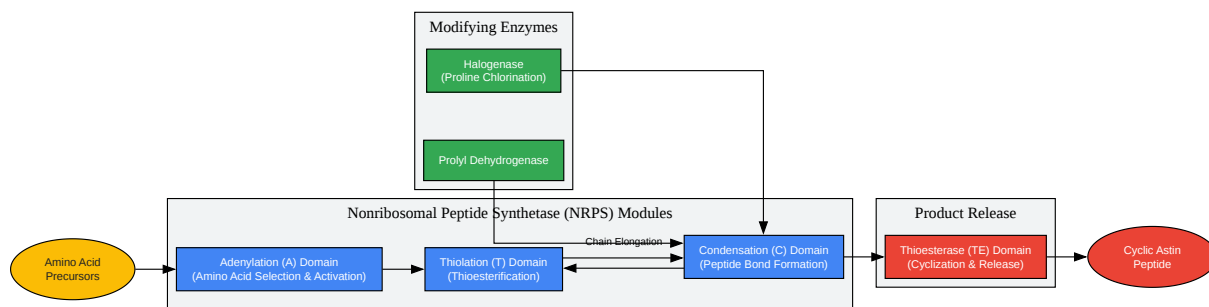
Further investigations have shown a fascinating symbiotic relationship in the production of some astin variants. While the fungus can produce certain astins, such as astin C, F, and G, in axenic cultures, other derivatives, like the hydroxylated astin A, are only found within the endophyte-containing plant. This indicates that the final chemical structure of some astins is a result of the combined metabolic activities of both the fungus and the host plant.

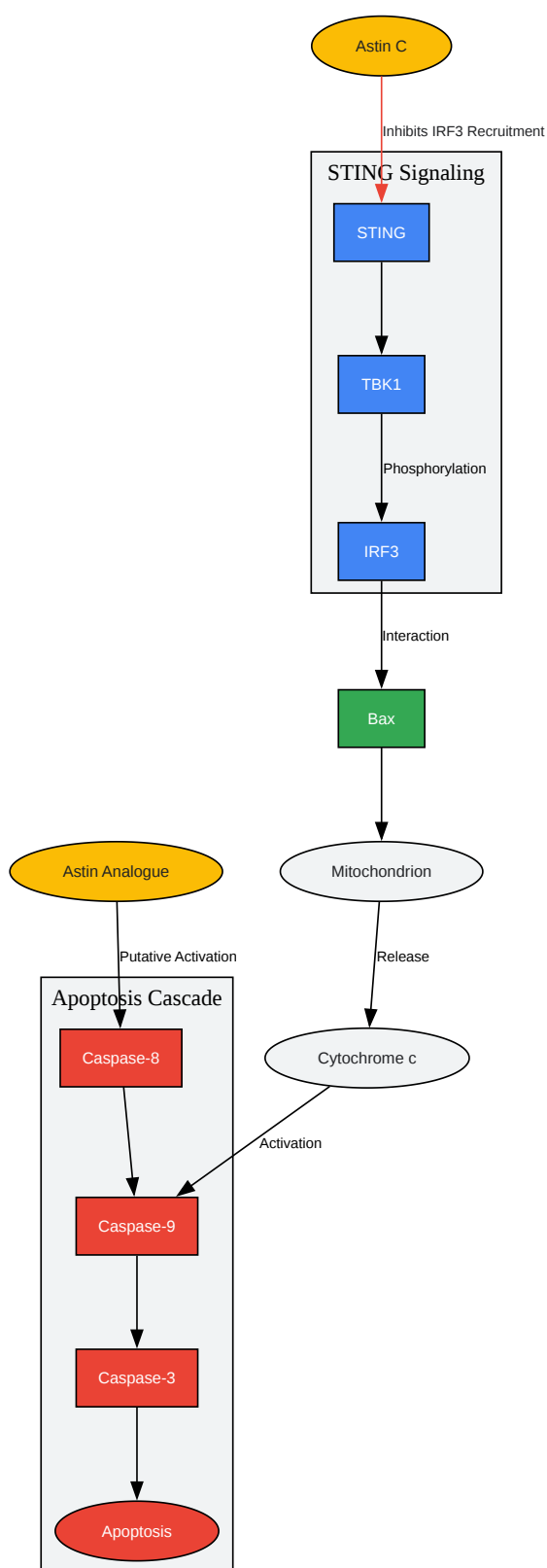
## Chemical Structure and Biosynthesis

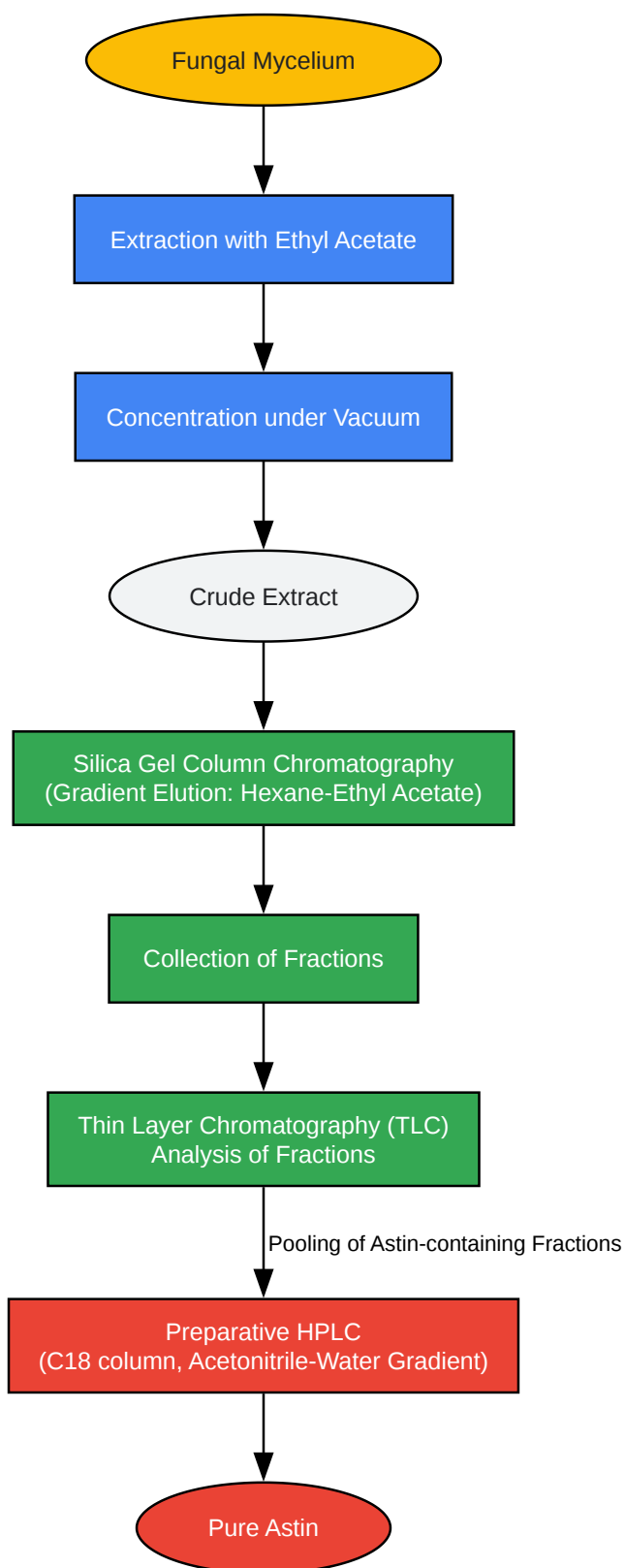
Astins are cyclic pentapeptides characterized by a 16-membered ring. A notable feature of many astins is the presence of a unique  $\beta,\gamma$ -dichlorinated proline residue, which is crucial for their biological activity. The general structure also includes other non-proteinogenic amino acids.

The biosynthesis of astins is a classic example of a nonribosomal peptide synthetase (NRPS) pathway. NRPSs are large, modular enzymes that act as an assembly line to synthesize peptides without the use of ribosomes and messenger RNA. In *C. asteris*, a biosynthetic gene cluster (BGC) responsible for astin production has been identified.

The NRPS modules are responsible for the selection, activation, and condensation of specific amino acids. The biosynthesis of astins likely involves specialized enzymes such as prolyl dehydrogenases and halogenases for the modification of the proline residue.







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